

# Proper Disposal of 6-Methoxyflavone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 6-Methoxyflavonol

Cat. No.: B190358

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Note on Chemical Identity: The information provided pertains to 6-Methoxyflavone (CAS No. 26964-24-9), as "**6-Methoxyflavonol**" did not yield specific safety and disposal documentation. It is presumed that "6-Methoxyflavone" is the intended compound for this guidance.

This document provides essential safety and logistical information for the proper disposal of 6-Methoxyflavone, a flavonoid compound utilized in various research applications, including pharmaceutical development and neuroscience.[1] Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to follow standard laboratory safety protocols.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles or eyeshields, a lab coat, and chemical-resistant gloves.[2]
- **Ventilation:** All handling of 6-Methoxyflavone should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhalation.[2][3]
- **Avoid Contact:** Prevent direct contact with skin and eyes. 6-Methoxyflavone is known to cause skin and serious eye irritation.[4] In case of accidental contact, immediately rinse the affected area with plenty of water for at least 15 minutes.[2] If irritation persists, seek medical attention.[2]

- **Spill Management:** In the event of a spill, avoid creating dust. Carefully sweep up the solid material and place it into a suitable, sealed container for disposal.[\[2\]](#)[\[3\]](#)

## Chemical and Physical Properties

A summary of the key physical and chemical properties of 6-Methoxyflavone is presented in the table below. This data is essential for making informed decisions regarding its safe handling and disposal.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	252.27 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to almost white crystalline powder <a href="#">[1]</a>
Melting Point	162 - 166 °C <a href="#">[1]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. <a href="#">[5]</a>
Storage	Store at room temperature, protected from moisture. <a href="#">[1]</a> <a href="#">[2]</a>

## Step-by-Step Disposal Protocol

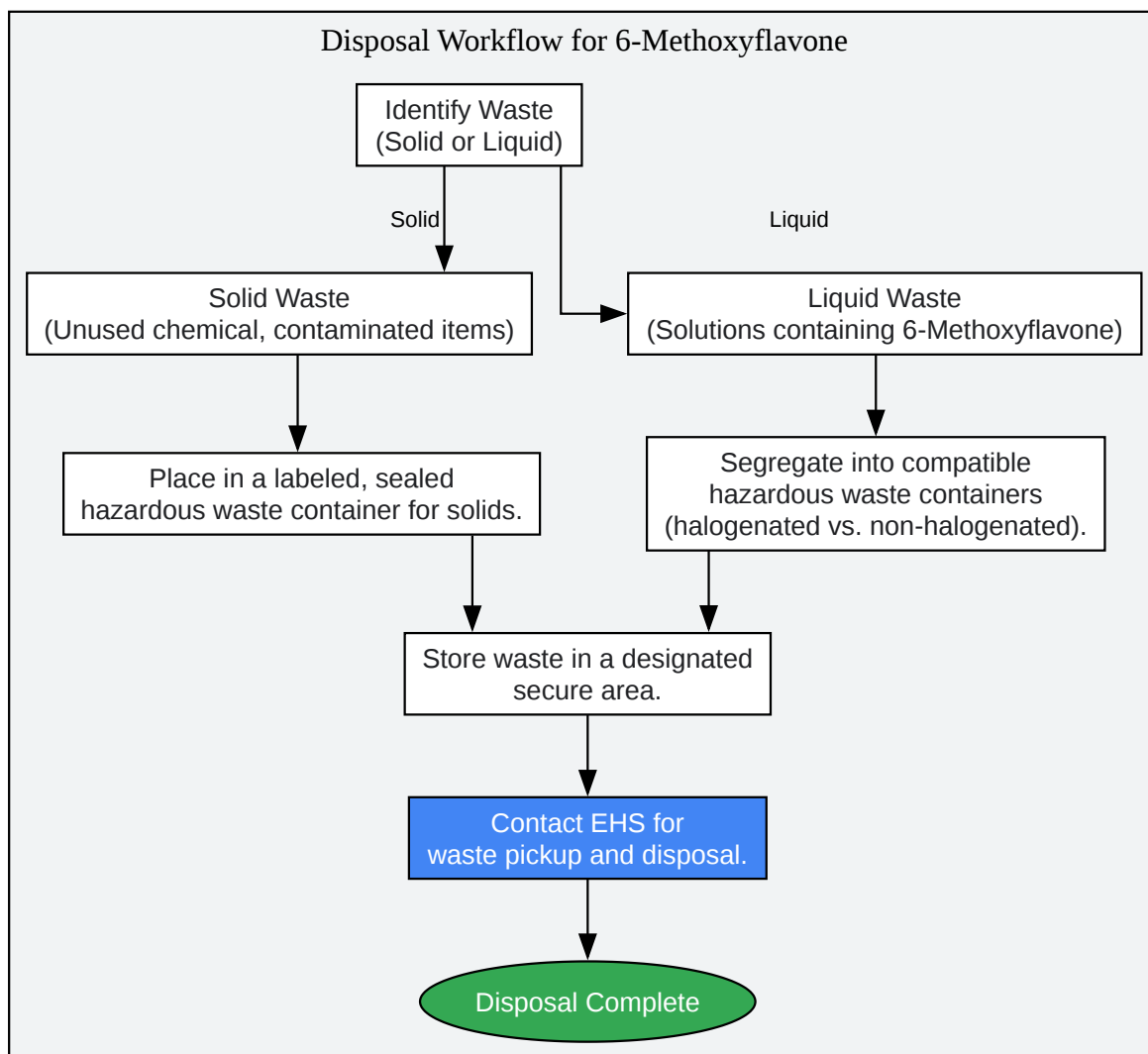
The disposal of 6-Methoxyflavone is governed by its classification as a hazardous waste. The following steps provide a clear protocol for its proper disposal.

- **Waste Segregation:**
  - **Solid Waste:** Collect unused 6-Methoxyflavone, as well as any contaminated materials (e.g., weighing paper, gloves, pipette tips), in a clearly labeled and sealed container.
  - **Liquid Waste:** If 6-Methoxyflavone has been dissolved in a solvent, the entire solution is considered hazardous waste. Do not dispose of it down the sink. Segregate halogenated and non-halogenated solvent waste into separate, compatible containers.[\[6\]](#)
- **Container Labeling:**

- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "6-Methoxyflavone."
- If it is a mixed waste, list all chemical constituents and their approximate concentrations.
- Ensure the original label of any reused container is completely defaced or removed.<sup>[6]</sup>
- Storage of Waste:
  - Waste containers must have tightly fitting caps and be kept closed at all times, except when waste is being added.<sup>[6]</sup>
  - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Arranging for Disposal:
  - Waste is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.<sup>[2]</sup>
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical through regular trash or sewer systems.

## Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of 6-Methoxyflavone.



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